

# Unveiling TAM558 Intermediate-2: A Key Component in a Novel Anti-Cancer Therapeutic

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## Compound of Interest

Compound Name: TAM558 intermediate-2

Cat. No.: B12386905

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This technical guide provides a comprehensive overview of **TAM558 intermediate-2**, a crucial building block in the synthesis of the potent anti-cancer agent TAM558. This payload is integral to the antibody-drug conjugate (ADC) OMTX705, a promising therapeutic targeting Fibroblast Activation Protein (FAP), a protein highly expressed in the stroma of various cancers. This document is intended for researchers, scientists, and drug development professionals, offering detailed insights into the chemical structure, properties, and synthetic context of this important intermediate.

## Chemical Identity and Structure

**TAM558 intermediate-2** is a synthetic organic compound with the CAS Number 2135877-76-6. [1][2] Its molecular formula is C<sub>29</sub>H<sub>50</sub>N<sub>4</sub>O<sub>5</sub>S, corresponding to a molecular weight of 566.80 g/mol .

Table 1: Chemical Identifiers of **TAM558 Intermediate-2**

Identifier	Value
CAS Number	2135877-76-6
Molecular Formula	C <sub>29</sub> H <sub>50</sub> N <sub>4</sub> O <sub>5</sub> S
Molecular Weight	566.80 g/mol

The two-dimensional chemical structure of **TAM558 intermediate-2** is depicted below. This structure is generated from its SMILES (Simplified Molecular Input Line Entry System) representation.

C<sub>29</sub>H<sub>50</sub>N<sub>4</sub>O<sub>5</sub>S

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Caption: 2D Chemical Structure of **TAM558 intermediate-2**.

## Physicochemical Properties

While detailed experimental data on the physicochemical properties of **TAM558 intermediate-2** are not extensively published, its structural features suggest it is a lipophilic molecule with limited aqueous solubility. As a synthetic intermediate, its primary relevance lies in its chemical reactivity and suitability for subsequent synthetic transformations.

Table 2: Predicted Physicochemical Properties of **TAM558 Intermediate-2**

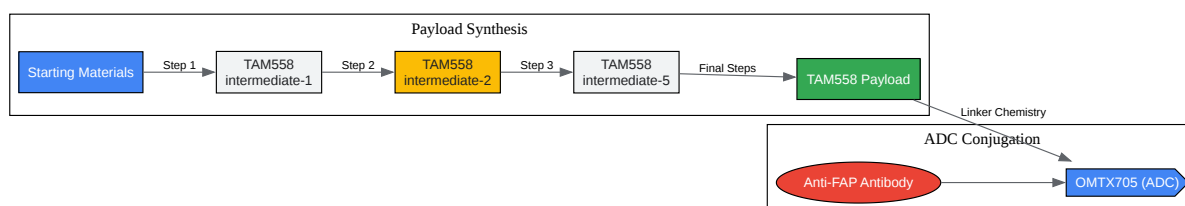
Property	Predicted Value
LogP	5.4
Topological Polar Surface Area	138 Å <sup>2</sup>
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	6
Rotatable Bonds	10

Note: These values are computationally predicted and have not been experimentally verified.

## Role in the Synthesis of OMTX705

**TAM558 intermediate-2** is a key precursor in the multi-step synthesis of TAM558, the cytotoxic payload of the ADC OMTX705. OMTX705 is a humanized antibody that targets FAP, conjugated to the cytotoxin TAM470.[1][2] The synthesis of such complex molecules involves a carefully orchestrated sequence of reactions, and intermediates like **TAM558 intermediate-2** are crucial for building the final complex structure of the payload.

The general synthetic workflow leading to an antibody-drug conjugate like OMTX705 is illustrated below.



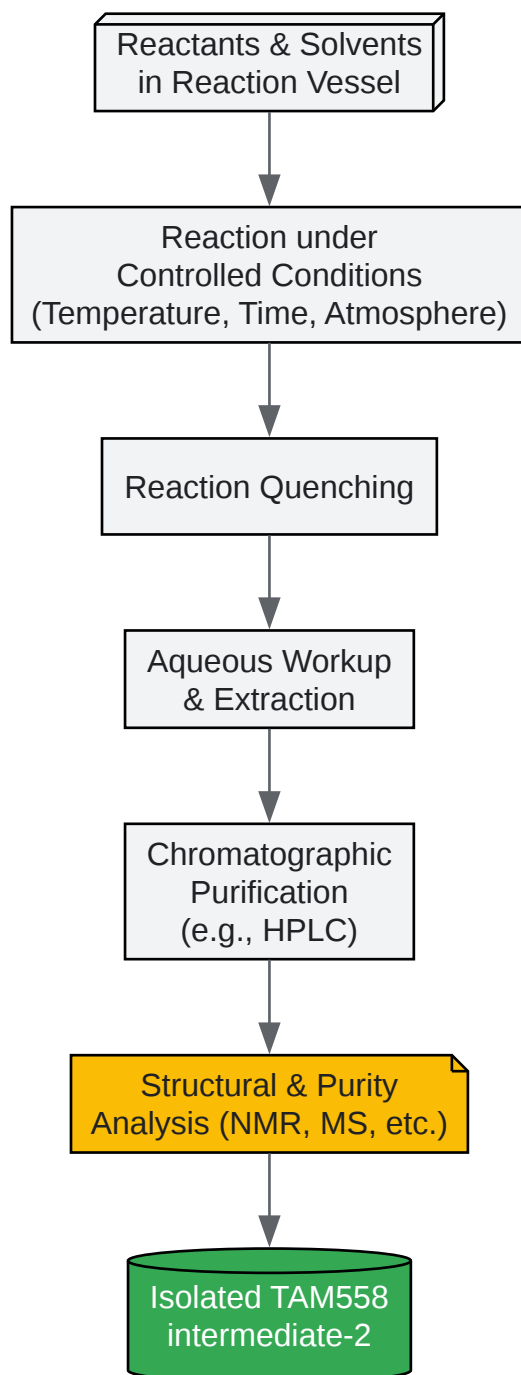
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Caption: Synthetic workflow from starting materials to the final ADC, OMTX705.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **TAM558 intermediate-2** are proprietary and not publicly available. However, the synthesis of complex molecules of this nature typically involves standard organic chemistry transformations. The conversion of TAM558 intermediate-1 to **TAM558 intermediate-2** likely involves the formation of an amide or a similar functional group transformation, given the structural differences between the known intermediates.

A generalized experimental workflow for a single synthetic step in such a process is outlined below.



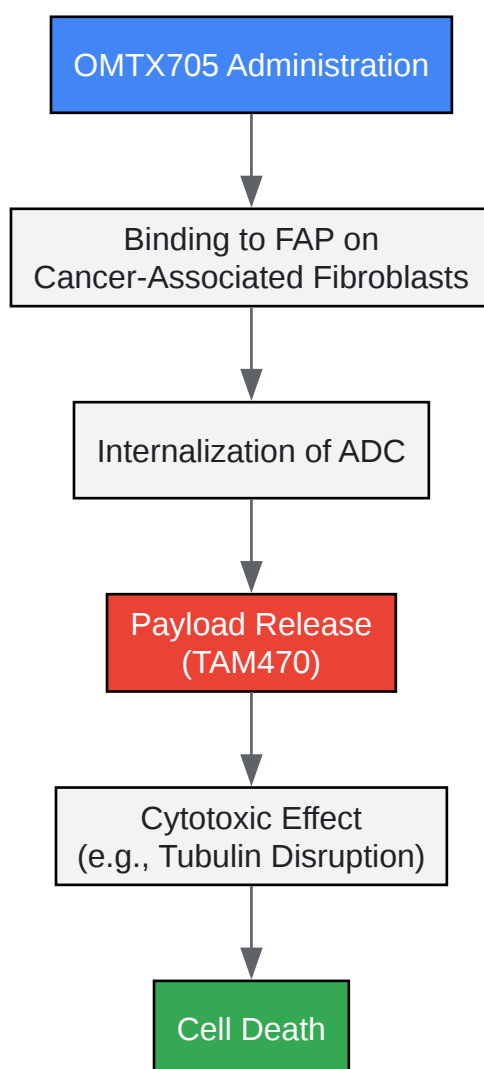
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Caption: Generalized workflow for a single step in the synthesis of an intermediate.

## Signaling Pathway of the Final Payload

While **TAM558 intermediate-2** itself is not biologically active, the final payload it helps to create, TAM558 (and its active form TAM470), exerts its cytotoxic effect by interfering with cellular machinery. The antibody component of OMTX705 directs the payload to FAP-expressing cancer-associated fibroblasts in the tumor microenvironment. Following internalization and cleavage of the linker, the active payload is released and can impact both the target cell and neighboring tumor cells.

The logical relationship from ADC administration to cellular effect is depicted below.



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## References

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